

Ethylvanillin-d5: A Technical Guide to Its Solubility and Application

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Compound of Interest

Compound Name: Ethylvanillin-d5

Cat. No.: B12391681

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of **Ethylvanillin-d5**, a deuterated analog of ethylvanillin. Given the limited direct data on the deuterated form, this guide leverages the well-documented solubility of ethylvanillin as a primary reference, a scientifically accepted practice due to the negligible impact of deuterium substitution on solubility. This document also details relevant experimental protocols and biological pathway interactions to support its use in research and development.

Core Solubility Data

The solubility of a compound is a critical parameter in a wide range of scientific applications, from analytical standard preparation to drug formulation. The following tables summarize the quantitative solubility data for ethylvanillin, which serves as a robust proxy for **Ethylvanillin-d5**.

Table 1: Quantitative Solubility of Ethylvanillin in Various Solvents

Solvent	Solubility	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	33 mg/mL[1]	Not Specified
Ethanol	33 mg/mL[1]	Not Specified
95% Ethanol	1 g in 5 mL (200 mg/mL)[2]	Not Specified
Water	2 mg/mL[1]	Not Specified
Water	2,822 mg/L (2.822 mg/mL)[3]	25[3]

Table 2: Qualitative Solubility of Ethylvanillin

Solvent	Solubility Description
Ether	Soluble[3]
Benzene	Soluble[3]
Chloroform	Soluble[3]
Glycerol	Soluble[3]
Propylene Glycol	Soluble[3]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for the reliable application of chemical compounds. The following are detailed methodologies for two common experimental protocols for determining the solubility of a solid compound like **Ethylvanillin-d5**.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining solubility. It relies on the direct measurement of the mass of the solute dissolved in a specific amount of solvent.

Protocol:

- Preparation of a Saturated Solution:

- Add an excess amount of **Ethylvanillin-d5** to a known volume of the desired solvent in a sealed container.
- Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Separation of the Saturated Solution:
 - Allow the undissolved solid to settle.
 - Carefully filter the supernatant through a pre-weighed, low-adsorption filter (e.g., PTFE) to separate the saturated solution from the excess solid.
- Solvent Evaporation and Mass Determination:
 - Accurately weigh a clean, dry evaporation dish.
 - Pipette a known volume of the clear, saturated filtrate into the evaporation dish and record the total weight.
 - Heat the dish gently in a fume hood or oven at a temperature sufficient to evaporate the solvent without degrading the solute.
 - Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it again.
 - Repeat the heating, cooling, and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **Ethylvanillin-d5** is the final constant mass of the dish and solute minus the initial mass of the empty dish.
 - Solubility is then calculated as the mass of the solute per volume of the solvent (e.g., mg/mL).

UV-Vis Spectroscopy Method

This method is particularly useful for compounds that have a chromophore and absorb light in the ultraviolet-visible range. It is a sensitive technique that can determine solubility with a high degree of accuracy.

Protocol:

- Preparation of a Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (Step 1) to prepare a saturated solution of **Ethylvanillin-d5**.
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **Ethylvanillin-d5** in the chosen solvent with known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.
- Analysis of the Saturated Solution:
 - Filter the saturated solution to remove any undissolved solid.
 - Dilute a known volume of the clear filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the

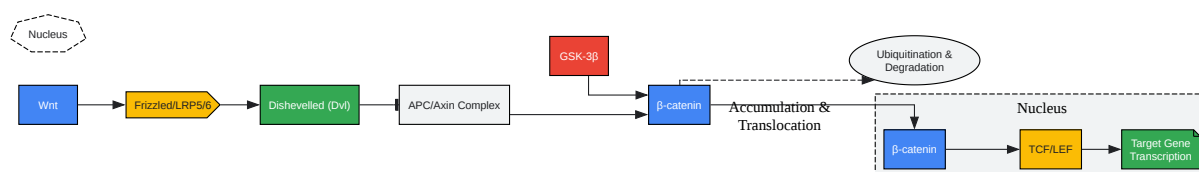
solubility of **Ethylvanillin-d5** in the solvent.

Biological Signaling Pathways

Ethylvanillin has been shown to possess antioxidant and anti-inflammatory properties and may interact with key cellular signaling pathways. Understanding these interactions is crucial for researchers in drug development and life sciences.

Wnt/ β -catenin Signaling Pathway

The Wnt/ β -catenin pathway is a critical signaling cascade involved in cell proliferation, differentiation, and fate. Aberrant regulation of this pathway is implicated in various diseases, including cancer.

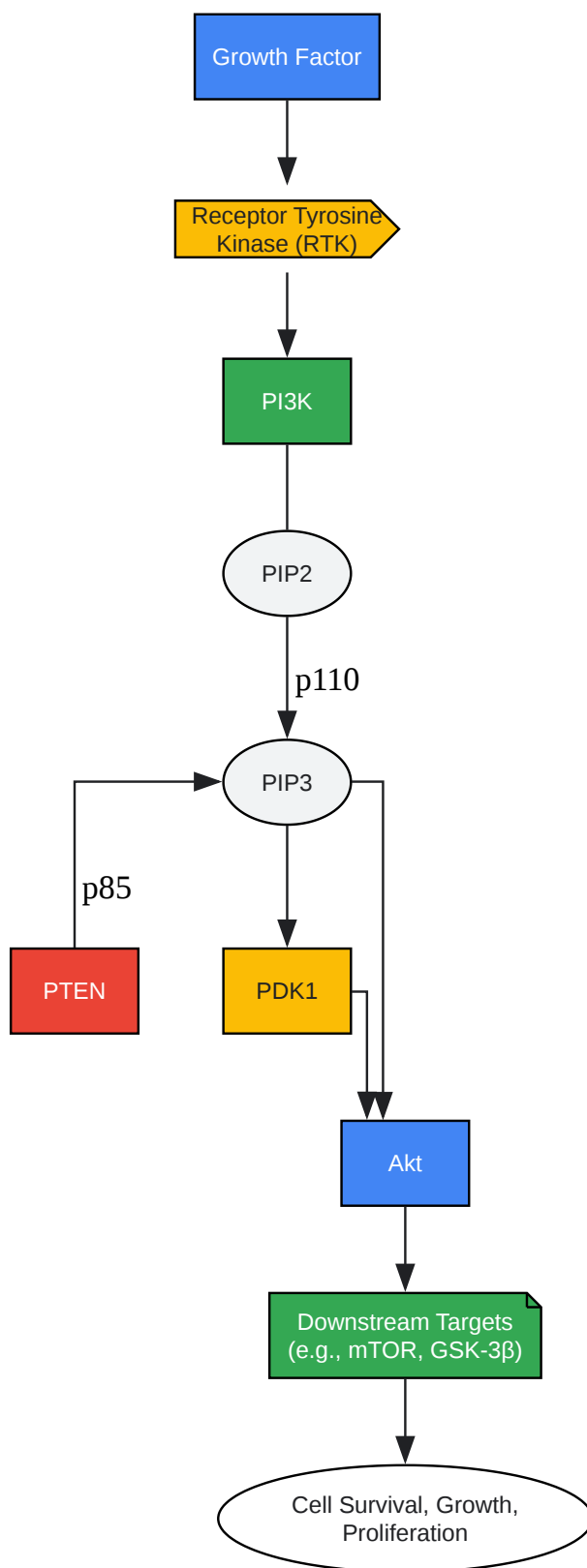


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Wnt/ β -catenin signaling pathway.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a central signaling network that regulates cell survival, growth, and metabolism. Its dysregulation is a hallmark of many cancers and other diseases.

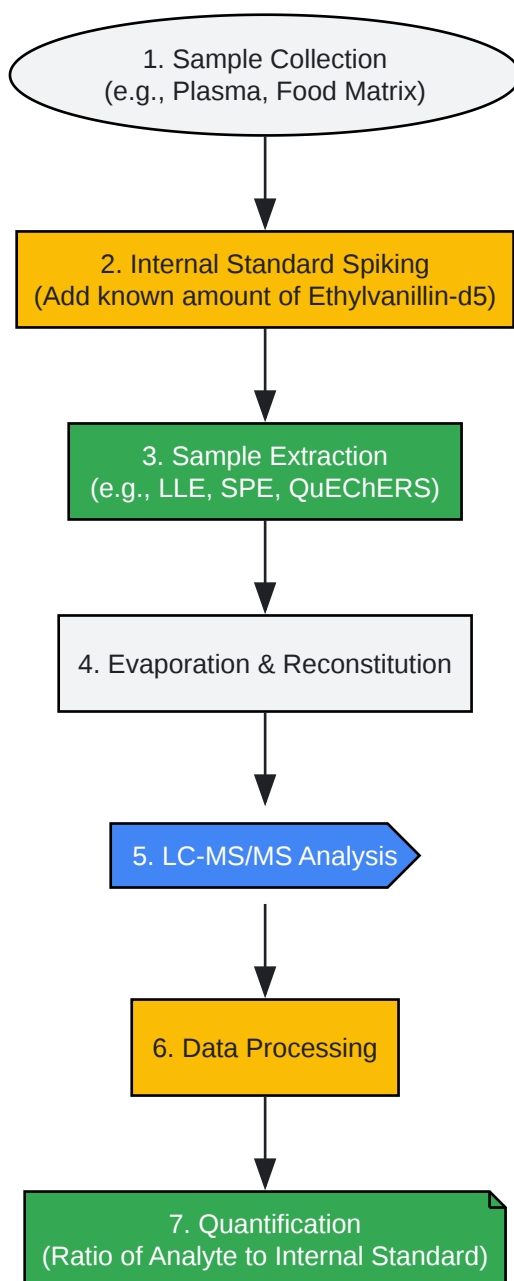


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PI3K/Akt signaling pathway.

Experimental Workflow for Quantitative Analysis

Ethylvanillin-d5 is commonly used as an internal standard for the quantitative analysis of ethylvanillin in various matrices using techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The following diagram illustrates a typical experimental workflow.



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